

4-Hydroxybenzyl cyanide CAS number and properties

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An In-depth Technical Guide to 4-Hydroxybenzyl Cyanide

Introduction

4-Hydroxybenzyl cyanide, also known as (4-hydroxyphenyl)acetonitrile, is an aromatic hydroxynitrile compound.[1][2] Its chemical structure consists of a phenylacetonitrile core substituted with a hydroxyl group at the para-position. This bifunctional nature makes it a versatile intermediate in organic synthesis, particularly in the pharmaceutical and chemical industries.[3][4] It serves as a crucial building block for the synthesis of various active pharmaceutical ingredients (APIs) and other fine chemicals.[3][4][5]

Chemical and Physical Properties

The chemical and physical properties of **4-Hydroxybenzyl cyanide** are summarized in the table below. This data is essential for its handling, storage, and application in various chemical reactions.



Property	Value	Source
CAS Number	14191-95-8	[1][2][6]
Molecular Formula	C ₈ H ₇ NO	[1][2][6]
Molecular Weight	133.15 g/mol	[1][2]
Appearance	Light brown to beige or yellow solid/powder/crystal	[1][6][7]
Melting Point	67-74 °C	[1][8]
Boiling Point	329-330 °C at 760 mmHg	[1][2][8]
Solubility	Slightly soluble in water. Soluble in Chloroform, DMSO, and Methanol (Slightly).	[1][6]
рКа	9.63 ± 0.13 (Predicted)	[1][6]
Flash Point	178 °C	[1]
IUPAC Name	2-(4-hydroxyphenyl)acetonitrile	[2][6]
InChI Key	AYKYOOPFBCOXSL- UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC(=CC=C1CC#N)O	[2]

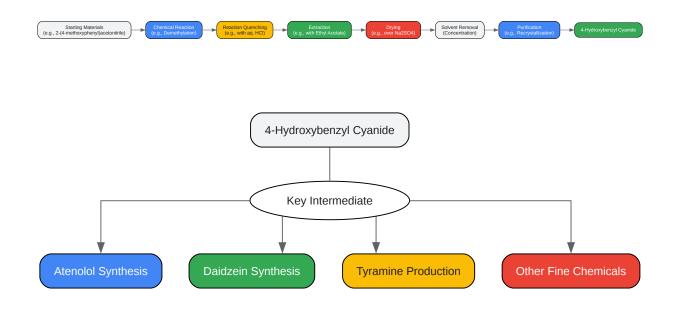
Synthesis of 4-Hydroxybenzyl Cyanide

Several synthetic routes for the preparation of **4-Hydroxybenzyl cyanide** have been reported. A common method involves the demethylation of 2-(4-methoxyphenyl)acetonitrile. Another approach utilizes the reaction of 4-acetoxybenzyl acetate with potassium cyanide.

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **4-Hydroxybenzyl cyanide**.





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